Mass spectrometry analysis of (2-Chloropyrimidin-5-yl)methanamine

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Compound of Interest

Compound Name:	*(2-Chloropyrimidin-5-yl)methanamine*
CAS No.:	*933685-83-7*
Cat. No.:	*B1395943*

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An In-depth Technical Guide to the Mass Spectrometry Analysis of **(2-Chloropyrimidin-5-yl)methanamine**

Authored by: A Senior Application Scientist

Introduction

(2-Chloropyrimidin-5-yl)methanamine is a substituted pyrimidine that serves as a crucial building block in modern drug discovery and development. The pyrimidine scaffold is a core component of numerous biologically active molecules, including antiviral, antitumor, and antibacterial agents.[1][2][3][4] The presence of a reactive chlorine atom and a primary amine group makes this compound a versatile synthon for creating complex molecular architectures targeted at various disease pathways.[5]

Given its importance, the precise and unambiguous characterization of **(2-Chloropyrimidin-5-yl)methanamine** and its derivatives is paramount. Mass spectrometry stands out as the premier analytical technique for this purpose, offering unparalleled sensitivity and the ability to provide detailed structural information from minimal sample quantities.[1] This guide provides a

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comprehensive, field-proven methodology for the analysis of **(2-Chloropyrimidin-5-yl)methanamine** using Electrospray Ionization Mass Spectrometry (ESI-MS), designed for researchers, scientists, and drug development professionals. We will delve into the causality behind experimental choices, from sample preparation to spectral interpretation, ensuring a robust and self-validating analytical system.

Core Principles: Why ESI-MS is the Method of Choice

The selection of an analytical technique is dictated by the physicochemical properties of the analyte. **(2-Chloropyrimidin-5-yl)methanamine** possesses a primary amine and a polar pyrimidine ring, making it an ideal candidate for Electrospray Ionization (ESI). ESI is a "soft ionization" technique that transfers ions from solution into the gas phase with minimal fragmentation, which is essential for accurately determining the molecular weight of the parent compound.[6] The basic nature of the methanamine group allows for easy protonation in a slightly acidic solution, forming a stable $[M+H]^+$ ion that is readily detected in positive ion mode.

Two key structural features of this molecule provide distinct signatures in the mass spectrum:

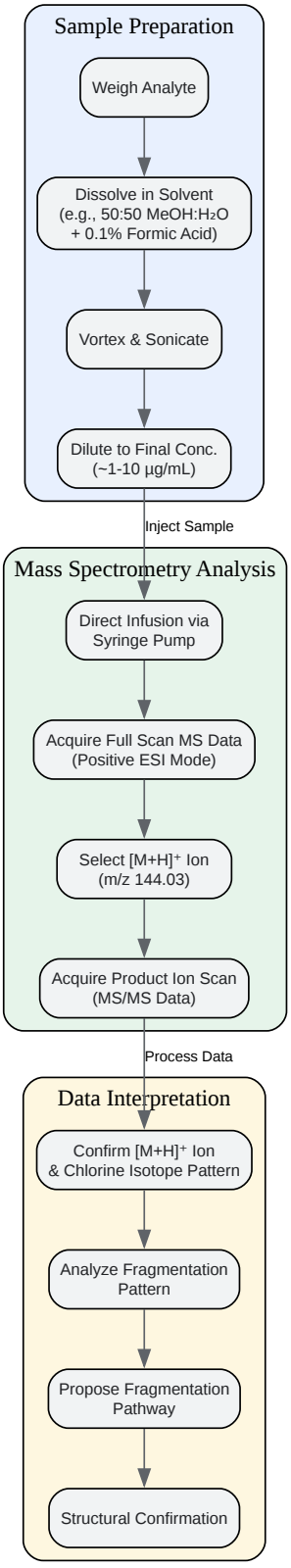
- The Nitrogen Rule: This fundamental rule of mass spectrometry states that a compound with an odd number of nitrogen atoms will have a molecular ion with an odd nominal mass.[7][8][9] **(2-Chloropyrimidin-5-yl)methanamine** ($C_5H_6ClN_3$) contains three nitrogen atoms, and as predicted, its protonated form $[M+H]^+$ will exhibit an odd mass-to-charge ratio (m/z).

- The Chlorine Isotopic Pattern: Naturally occurring chlorine exists as two stable isotopes, ^{35}Cl and ^{37}Cl, in an approximate ratio of 3:1.[10] This results in a characteristic isotopic pattern in the mass spectrum, where the molecular ion appears as two peaks separated by 2 Da: a primary peak (M) corresponding to the ^{35}Cl isotope and a secondary peak ([M+2]) at roughly one-third the intensity, corresponding to the ^{37}Cl isotope.[10] This pattern is a definitive indicator of the presence of a single chlorine atom.

Experimental and Analytical Workflow

The overall workflow is designed to be systematic and reproducible, ensuring high-quality data for both identification and structural confirmation.

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Caption: Overall workflow for MS analysis.

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Detailed Experimental Protocol

This protocol is designed for a high-resolution mass spectrometer, such as a Quadrupole Time-of-Flight (Q-TOF) or Orbitrap instrument, but can be adapted for ion trap or triple quadrupole systems.

1. Sample Preparation

- Objective: To prepare a dilute, ionized solution of the analyte suitable for ESI.
- Reagents:
  - **(2-Chloropyrimidin-5-yl)methanamine** (solid)
  - HPLC-grade Methanol (MeOH)
  - Ultrapure Water (H_2O)
  - Optima-grade Formic Acid (FA)
- Procedure:
  - Prepare a stock solution of the analyte at 1 mg/mL in 50:50 MeOH:H_2O.
  - Prepare the infusion solvent: 50:50 MeOH:H_2O with 0.1% FA. The formic acid serves to acidify the solution, promoting the protonation of the primary amine to form the $[M+H]^+$ ion required for positive mode ESI.
  - Create a working solution by diluting the stock solution to a final concentration of 1-10 µg/mL using the infusion solvent.
  - Vortex the working solution thoroughly and sonicate for 2-5 minutes to ensure complete dissolution.
  - Load the working solution into a 1 mL syringe for direct infusion.

2. Mass Spectrometer Configuration and Data Acquisition

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- Objective: To acquire high-resolution full scan (MS1) and tandem mass spectrometry (MS/MS) data.
- Instrument Parameters: The following are typical starting parameters and should be optimized for the specific instrument in use.

Parameter	Recommended Setting	Rationale
Ionization Mode	Positive Electrospray (ESI+)	The primary amine is readily protonated.
Capillary Voltage	3.5 - 4.5 kV	Creates a stable electrospray plume.
Ion Source Temp.	100 - 150 °C	Aids in desolvation of droplets. [1]
Desolvation Gas Flow	600 - 800 L/hr (N_2)	Facilitates solvent evaporation.
Scan Range (MS1)	m/z 50 - 500	Covers the expected molecular ion and potential fragments.
Collision Gas	Argon	Inert gas for collision-induced dissociation (CID).
Collision Energy (MS/MS)	10 - 40 eV (Ramped)	A ramp of energies ensures a wide range of fragments are produced for comprehensive structural analysis.

- Acquisition Procedure:
  - Infuse the sample solution into the ESI source at a flow rate of 5-10 µL/min.
  - Acquire full scan (MS1) data to identify the protonated molecular ion, $[M+H]^+$.
  - Confirm the presence of the characteristic 3:1 isotopic pattern for the chlorine atom.
  - Perform a product ion scan (MS/MS) by selecting the $[M+H]^+$ peak for ^{35}Cl (m/z 144.03) as the precursor ion.

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- Acquire MS/MS spectra across the specified collision energy range.

Data Analysis and Interpretation

1. Full Scan (MS1) Spectrum Analysis

The primary goal of the MS1 scan is to confirm the molecular weight of the analyte.

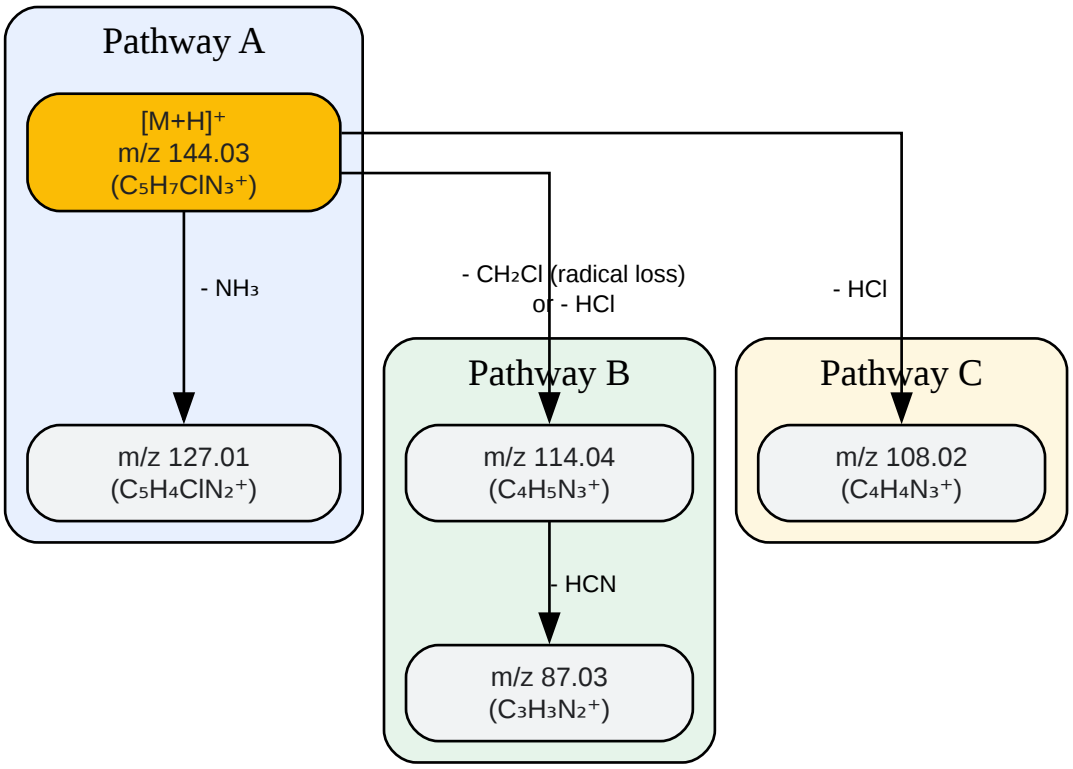
- Expected Molecular Ion:
  - Molecular Formula: $C_5H_6ClN_3$
  - Exact Mass of Neutral [M] (^{35}Cl): 143.0250 Da
  - Exact Mass of Protonated $[M+H]^+$ (^{35}Cl): 144.0328 Da
  - Exact Mass of Protonated $[M+H]^+$ (^{37}Cl): 146.0299 Da

The spectrum should show a prominent peak at m/z 144.0328 and a smaller peak at m/z 146.0299, with the latter having an intensity of approximately 33% of the former. This isotopic signature is a powerful confirmation of the compound's identity.

2. Tandem MS (MS/MS) Fragmentation Analysis

The MS/MS spectrum provides the "fingerprint" of the molecule, revealing its structural components. The fragmentation of pyrimidine derivatives is highly dependent on the nature and position of their substituents.[1][2][3] For **(2-Chloropyrimidin-5-yl)methanamine**, fragmentation is expected to occur at the weakest bonds and lead to stable product ions. The primary amine group is a common site for initial fragmentation, often through alpha-cleavage.[8][9]

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Caption: Proposed MS/MS fragmentation pathways.

Summary of Expected Ions:

m/z (Da)	Formula	Proposed Identity / Loss
144.0328	$C_5H_7ClN_3^+$	Precursor Ion $[M+H]^+$
127.0061	$C_5H_4ClN_2^+$	Loss of ammonia ($-NH_3$)
114.0456	$C_5H_6N_3^+$	Loss of chlorine radical (not typical in ESI) or HCl and proton rearrangement
108.0405	$C_5H_5N_3^+$	Loss of hydrogen chloride (-HCl)
87.0347	$C_4H_4N_3^+$	From m/z 114, loss of HCN

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Interpretation of Pathways:

- Pathway A (Loss of Ammonia): The loss of a neutral ammonia molecule (17.0265 Da) from the protonated methanamine group is a very common fragmentation route for primary amines. This leads to the formation of a stable carbocation at m/z 127.0061.
- Pathway B (Ring Fragmentation): Subsequent fragmentation can involve the characteristic cleavage of the pyrimidine ring itself, often by losing neutral molecules like hydrogen cyanide (HCN).[2][3]
- Pathway C (Loss of HCl): The loss of hydrogen chloride (35.9766 Da) is another plausible fragmentation pathway for chlorinated compounds, leading to an ion at m/z 108.0405.

Conclusion

The mass spectrometric analysis of **(2-Chloropyrimidin-5-yl)methanamine** is a robust and highly informative process. By leveraging the principles of soft ionization with ESI, a clear molecular ion can be obtained. The inherent structural features of the molecule—its odd number of nitrogen atoms and the presence of a chlorine atom—provide definitive spectral signatures that confirm its identity with high confidence. Furthermore, tandem mass spectrometry (MS/MS) elucidates the molecule's connectivity through predictable and well-understood fragmentation pathways, primarily involving the loss of ammonia and cleavage of the pyrimidine ring. The detailed protocol and interpretive framework presented in this guide offer a validated system for the accurate characterization of this important pharmaceutical building block, ensuring data integrity for researchers and drug development professionals.

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